

# 2-Bromoquinazoline: A Comprehensive Technical Guide for Chemical Researchers

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## Compound of Interest

Compound Name: 2-Bromoquinazoline

Cat. No.: B1527885

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An In-depth Exploration of the Structure, Properties, Synthesis, and Applications of a Key Heterocyclic Building Block.

## Introduction: The Significance of 2-Bromoquinazoline in Modern Chemistry

**2-Bromoquinazoline** is a halogenated heterocyclic compound that has garnered significant attention within the scientific community, particularly in the fields of medicinal chemistry and materials science.<sup>[1]</sup> Its structure, featuring a bromine atom at the C2 position of the quinazoline core, imparts unique reactivity, making it a versatile intermediate for the synthesis of a wide array of more complex molecules. The quinazoline scaffold itself is a prominent feature in numerous biologically active compounds, and the presence of the bromo-substituent provides a convenient handle for introducing diverse functionalities through various cross-coupling reactions. This guide offers a comprehensive overview of **2-bromoquinazoline**, from its fundamental chemical and physical properties to its synthesis, reactivity, and applications, providing researchers and drug development professionals with a thorough understanding of this important chemical entity.

## Chemical Structure and Identification

The foundational aspect of understanding **2-bromoquinazoline** lies in its molecular structure and key identifiers.

## Chemical Structure

**2-Bromoquinazoline** consists of a benzene ring fused to a pyrimidine ring, with a bromine atom attached to the second position of the quinazoline ring system.

### 2D Structure of 2-Bromoquinazoline

A 2D representation of the **2-Bromoquinazoline** molecule, highlighting the fused benzene and pyrimidine rings with the bromine substituent at the C2 position.

## Key Identifiers

| Identifier        | Value                                                                        |
|-------------------|------------------------------------------------------------------------------|
| IUPAC Name        | 2-bromoquinazoline <sup>[2]</sup>                                            |
| CAS Number        | 1316275-31-6 <sup>[2]</sup> <sup>[3]</sup>                                   |
| Molecular Formula | C <sub>8</sub> H <sub>5</sub> BrN <sub>2</sub> <sup>[2]</sup> <sup>[3]</sup> |
| Canonical SMILES  | <chem>C1=CC=C2C(=C1)C=NC(=N2)Br</chem> <sup>[2]</sup>                        |
| InChI Key         | ZHQSBSGAHYOIQE-UHFFFAOYSA-N <sup>[2]</sup>                                   |

## Physicochemical Properties

A summary of the key physical and chemical properties of **2-bromoquinazoline** is provided below.

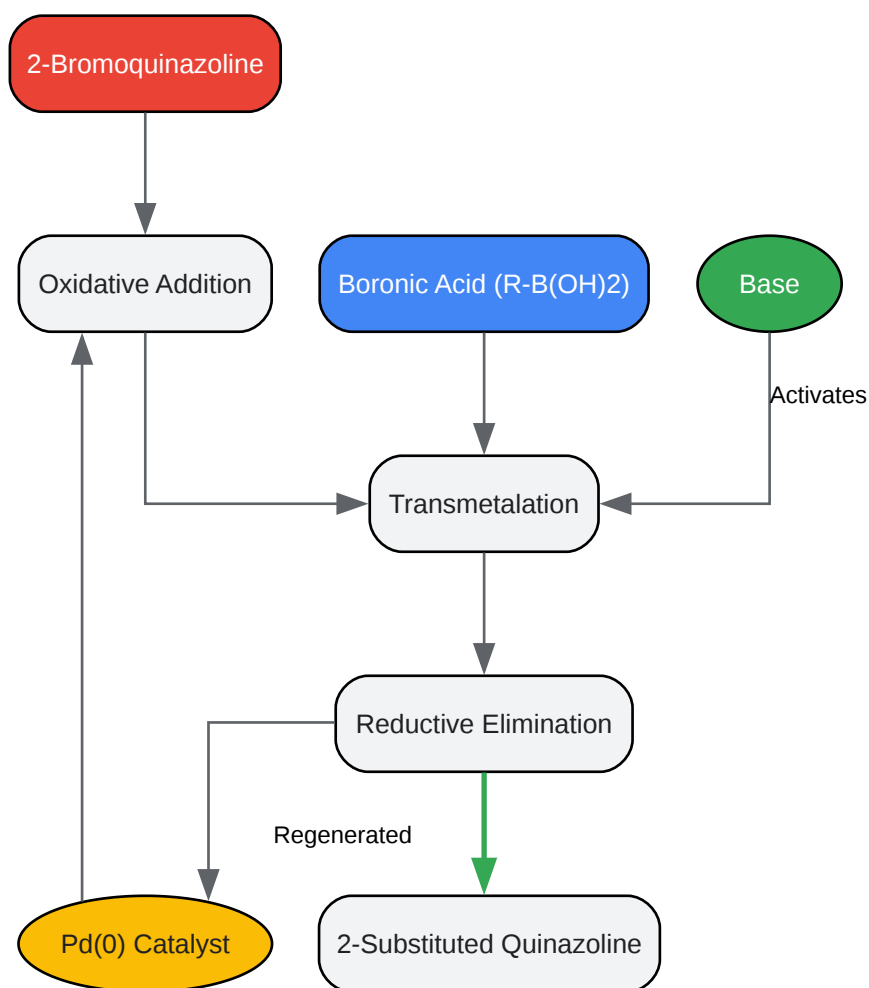
| Property         | Value                                                                                   | Source |
|------------------|-----------------------------------------------------------------------------------------|--------|
| Molecular Weight | 209.04 g/mol                                                                            | [3]    |
| Appearance       | White to light yellow powder/crystal                                                    | [4]    |
| Melting Point    | 44-48 °C                                                                                |        |
| Boiling Point    | 115 °C at 0.3 mmHg                                                                      | [4][5] |
| Solubility       | Soluble in organic solvents like ethanol and dimethyl sulfoxide; less soluble in water. | [1]    |
| Storage          | Store in a dry, sealed container at 2-8°C.                                              | [3]    |

## Synthesis of 2-Bromoquinazoline

The synthesis of **2-bromoquinazoline** can be achieved through various methods. One common approach involves the bromination of a quinazoline precursor. For instance, the use of a copper(II) bromide catalyst in DMF can facilitate the C2-H activation and subsequent bromination.[1] Another reported method involves the reaction of 2-chloroquinazoline with a brominating agent.

## Illustrative Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of **2-bromoquinazoline** derivatives.



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## References

- 1. Buy 2-Bromo-4,5-dimethylquinazoline (EVT-13149107) [evitachem.com]
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